

the chemical structure and properties of CX1739

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CX1739

Cat. No.: B12721410

[Get Quote](#)

An In-depth Technical Guide to CX1739

CX1739 is a next-generation, orally bioavailable small molecule that functions as a positive allosteric modulator of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.[1][2] Classified as a "low-impact" ampakine, it enhances glutamatergic neurotransmission with a favorable safety profile, making it a subject of significant interest for various therapeutic applications.[1][3] Developed by Cortex Pharmaceuticals and now under RespireRx Pharmaceuticals, **CX1739** has been investigated for its potential in treating conditions such as Attention-Deficit/Hyperactivity Disorder (ADHD), opioid-induced respiratory depression, central sleep apnea, and cognitive disorders.[1][4]

Chemical Structure and Properties

CX1739 is chemically known as N-methyl-N-(tetrahydro-2H-pyran-4-yl)benzo[c][1][3][5]oxadiazole-5-carboxamide.[3][6] Its structure features a benzofurazan core linked to a tetrahydropyran moiety via a methyl-carboxamide group.

Table 1: Chemical Identifiers and Molecular Properties of CX1739

Identifier/Property	Value
IUPAC Name	N-methyl-N-(tetrahydro-2H-pyran-4-yl)benzo[c] [1][3][5]oxadiazole-5-carboxamide[3]
Synonyms	CX-1739, CX 1739[3]
CAS Number	1086377-48-1[1][3]
Chemical Formula	C ₁₃ H ₁₅ N ₃ O ₃ [1][3]
Molecular Weight	261.28 g/mol [1][3]
Exact Mass	261.1113[3][5]
SMILES	CN(C1CCOCC1)C(=O)C2=CC3=NON=C3C=C 2[1]
InChI Key	IRYRMRDDVXULFG-UHFFFAOYSA-N[1][3]

Table 2: Physicochemical Properties of CX1739

Property	Description
Appearance	Solid
Solubility	Soluble in DMSO
Storage	For short-term (days to weeks), store at 0 - 4°C. For long-term (months to years), store at -20°C. [5]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.[3][5]

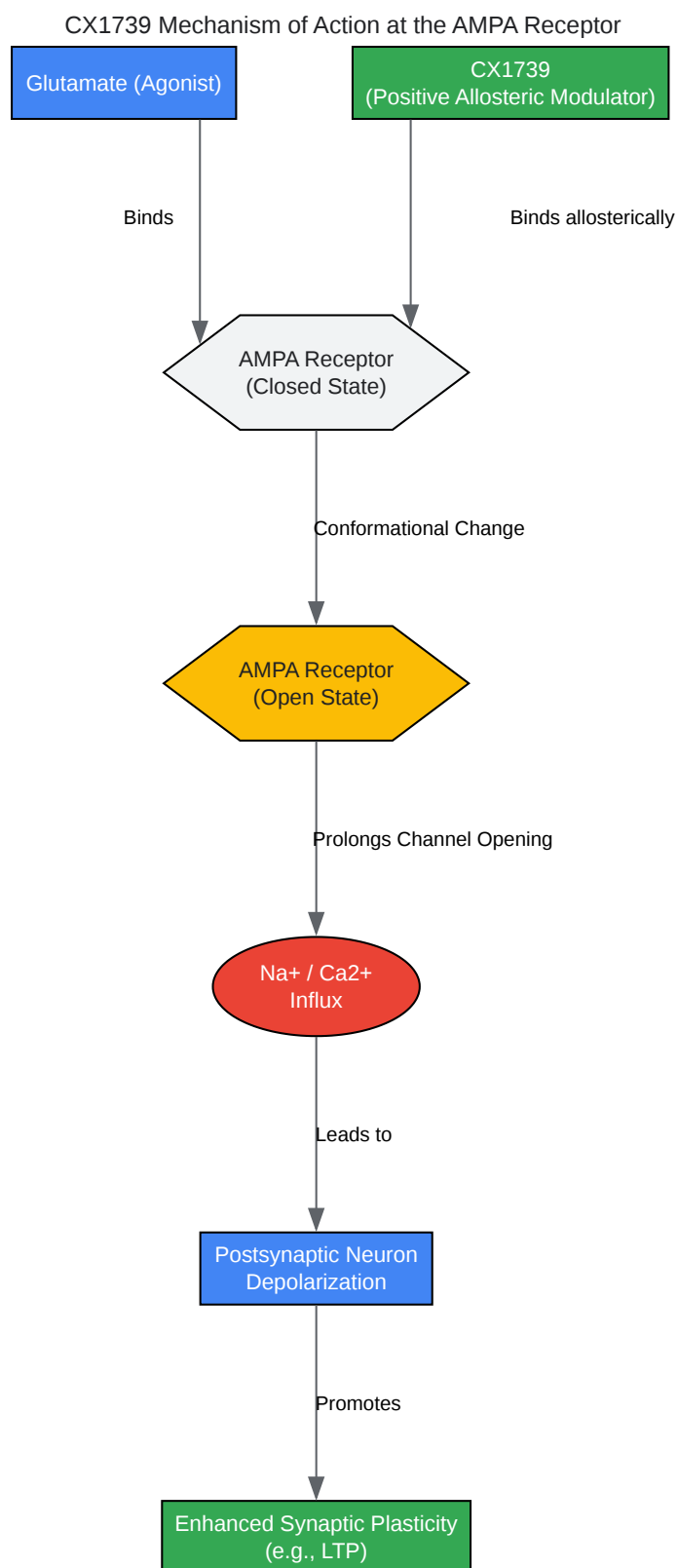
Pharmacological Profile

Mechanism of Action

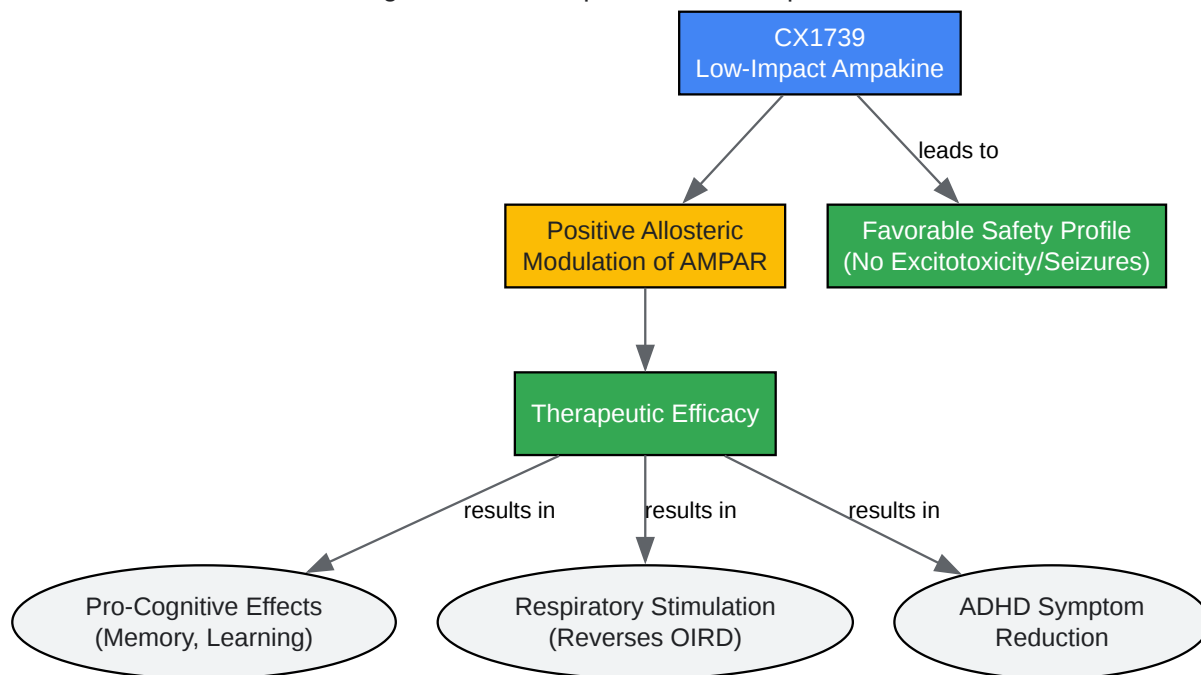
CX1739 is a positive allosteric modulator of AMPA receptors, which mediate the majority of fast excitatory synaptic transmission in the central nervous system.[2] It binds to a site on the AMPA receptor distinct from the glutamate binding site.[2] This allosteric binding enhances the

receptor's response to glutamate by prolonging the time the ion channel remains open, thereby increasing the flow of cations (Na^+ and Ca^{2+}) into the postsynaptic neuron.[3]

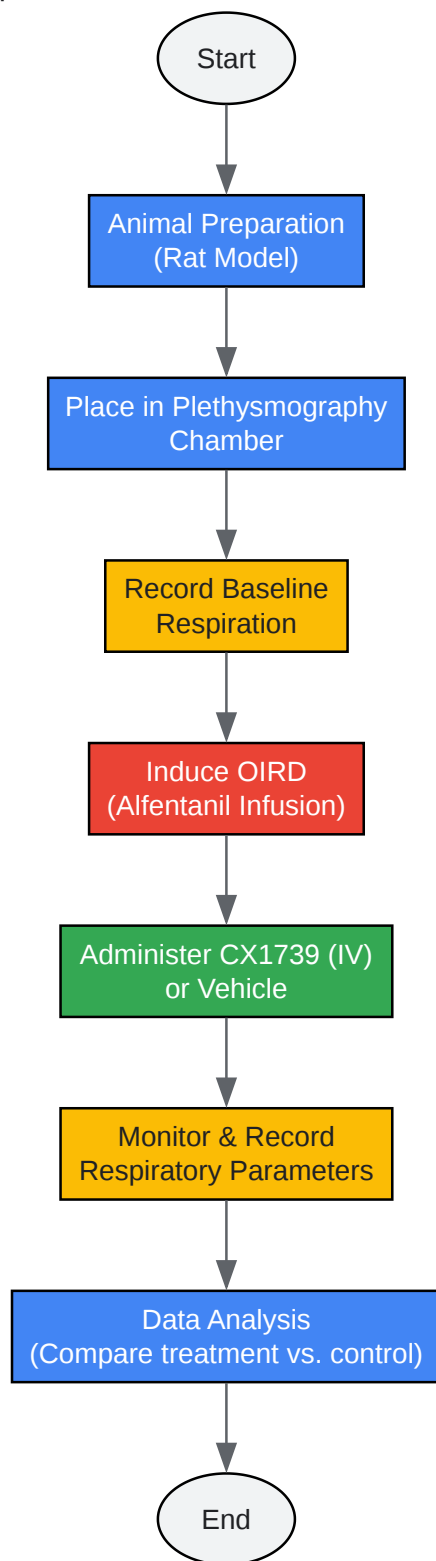
This potentiation of AMPA receptor-mediated currents leads to enhanced synaptic plasticity, a fundamental mechanism for learning and memory.[3]



Logical Relationship of CX1739 Properties



Experimental Workflow for OIRD Study

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CX1739 - Wikipedia [en.wikipedia.org]
- 2. mdpi.com [mdpi.com]
- 3. medkoo.com [medkoo.com]
- 4. respirerx.com [respirerx.com]
- 5. CX1739 - Ace Therapeutics [acetherapeutics.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [the chemical structure and properties of CX1739]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12721410#the-chemical-structure-and-properties-of-cx1739]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com